

An In-depth Technical Guide to the Physical Properties of (S)-3-Undecanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Undecanol, (S)-

Cat. No.: B15091109

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This technical guide provides a summary of the available data on the physical properties of 3-undecanol, with a focus on its boiling and melting points. This information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Note: Specific experimental data for the enantiomerically pure (S)-3-Undecanol are not readily available in the public domain. The data presented here pertains to 3-undecanol, and it is important to note that while the physical properties of enantiomers are generally identical, experimental verification for (S)-3-Undecanol is recommended.

Quantitative Data Summary

The physical properties of 3-undecanol are summarized in the table below. These values have been compiled from various chemical databases and supplier information.

Physical Property	Value	Notes
Boiling Point	229-230 °C	At 760 mmHg (estimated)[1]
132 °C	At 13 mmHg[1]	
229.7 °C	At 760 mmHg[2]	
Melting Point	11.58 °C	Estimated[2]

Experimental Protocols

Detailed experimental protocols for the determination of the boiling and melting points of (S)-3-Undecanol are not available in the cited literature. However, standard laboratory procedures for these determinations are described below.

Determination of Boiling Point (Distillation Method)

The boiling point of a liquid can be determined using a simple distillation apparatus.

Apparatus:

- Round-bottom flask
- Distillation head (still head) with a port for a thermometer
- Condenser
- Receiving flask
- Heating mantle or oil bath
- Thermometer
- Boiling chips

Procedure:

- The liquid sample (3-undecanol) is placed in the round-bottom flask along with a few boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled. The thermometer is positioned in the distillation head such that the top of the thermometer bulb is level with the bottom of the side-arm leading to the condenser.
- The flask is gently heated. As the liquid boils, the vapor rises, and the temperature on the thermometer will increase.

- The temperature at which the vapor and liquid are in equilibrium is recorded. This is observed as a stable temperature reading on the thermometer while the liquid is actively distilling and condensing into the receiving flask. This stable temperature is the boiling point of the liquid at the recorded atmospheric pressure.

Determination of Melting Point (Capillary Method)

The melting point of a solid (or a low-melting liquid like 3-undecanol, which would need to be solidified first) can be determined using a melting point apparatus.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or a digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Sample of the substance

Procedure:

- A small amount of the solidified 3-undecanol is introduced into a capillary tube. The tube is tapped gently to pack the sample at the bottom.
- The capillary tube is placed in the melting point apparatus alongside a thermometer.
- The apparatus is heated slowly and steadily.
- The temperature at which the substance first begins to melt (the appearance of the first liquid droplet) and the temperature at which the substance is completely molten are recorded. This range is the melting point of the substance. For a pure substance, this range is typically narrow.

Logical Relationships and Signaling Pathways

There is no information available in the provided search results to suggest any known signaling pathways or complex logical relationships directly involving (S)-3-Undecanol that would

necessitate a visual diagram for clarification within the context of its physical properties. Therefore, a Graphviz diagram has not been included.

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References

- 1. 3-undecanol, 6929-08-4 [thegoodscentcompany.com]
- 2. 3-Undecanol | lookchem [lookchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of (S)-3-Undecanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15091109#physical-properties-of-s-3-undecanol-boiling-point-melting-point]

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